

Application Notes and Protocols: Knoevenagel Condensation of 5-(3-Chlorophenyl)-2-furaldehyde

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Compound of Interest

Compound Name: 5-(3-Chlorophenyl)-2-furaldehyde

Cat. No.: B1347962

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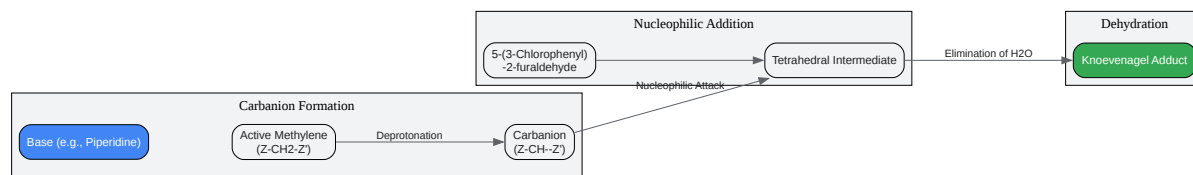
For Researchers, Scientists, and Drug Development Professionals

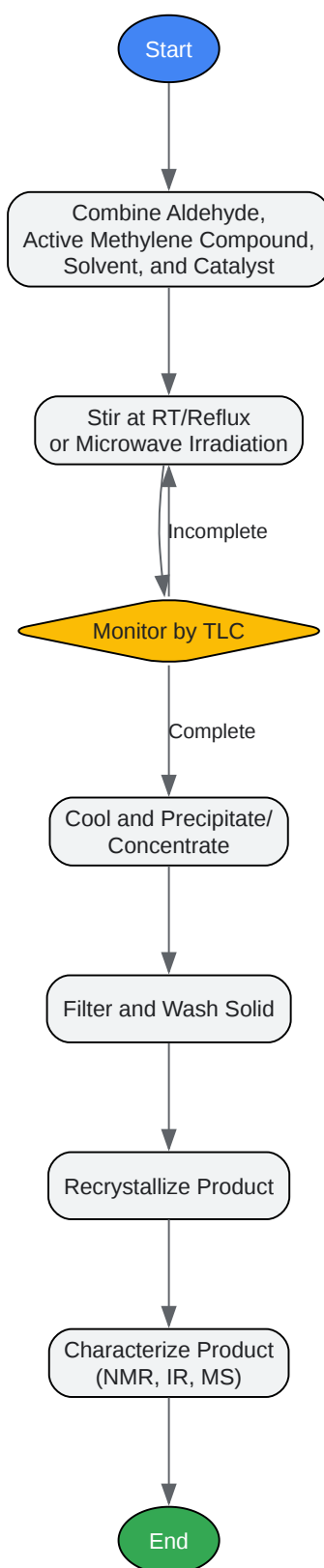
Introduction

The Knoevenagel condensation is a cornerstone of carbon-carbon bond formation in organic synthesis, involving the reaction of an active hydrogen compound with a carbonyl group, typically an aldehyde or ketone. This reaction is widely employed in the synthesis of fine chemicals, polymers, and critically, as a scaffold for pharmacologically active molecules. **5-(3-Chlorophenyl)-2-furaldehyde** is a versatile building block, and its condensation products are of significant interest in medicinal chemistry due to the established bioactivities of both the furan and chlorophenyl moieties. The resulting α,β -unsaturated products serve as key intermediates for the synthesis of a diverse array of heterocyclic compounds and potential therapeutic agents. Knoevenagel adducts are known to possess a wide range of biological activities, including antimicrobial, antifungal, and even kinase inhibitory effects.^{[1][2]}

Reaction Overview & Signaling Pathway

The Knoevenagel condensation proceeds via a nucleophilic addition of a carbanion, generated from an active methylene compound by a base, to the carbonyl carbon of **5-(3-Chlorophenyl)-2-furaldehyde**. This is followed by a dehydration step to yield the final α,β -unsaturated product. A common catalytic base used is piperidine.





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References

- 1. Buy (Z)-3-(5-(3-chlorophenyl)furan-2-yl)-2-cyano-N,N-diethylacrylamide | 391218-07-8 [smolecule.com]
- 2. mdpi.com [mdpi.com]
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